

1,2-Dibromo-3,3-dimethylbutane safety precautions and SDS

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Compound of Interest

Compound Name: 1,2-Dibromo-3,3-dimethylbutane

Cat. No.: B1595081

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Technical Support Center: 1,2-Dibromo-3,3-dimethylbutane

This technical support guide provides essential safety information, handling procedures, and troubleshooting advice for researchers, scientists, and drug development professionals working with **1,2-Dibromo-3,3-dimethylbutane** (CAS No. 640-21-1).

Safety Data Sheet (SDS) Summary

Below is a summary of the key safety and property information for **1,2-Dibromo-3,3-dimethylbutane**.

Property	Value	Source
Molecular Formula	C6H12Br2	[1][2]
Molecular Weight	243.97 g/mol	[1][2]
Appearance	Colorless liquid	[3]
Boiling Point	73 °C @ 3 mm Hg	[1][4][5]
Density	1.61 g/mL at 25 °C	[4][5]
Refractive Index	n20/D 1.5053	[4][5]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[2]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[2]

Troubleshooting Guide & FAQs

This section addresses specific issues that users might encounter during their experiments with **1,2-Dibromo-3,3-dimethylbutane**.

Q1: My reaction involving **1,2-Dibromo-3,3-dimethylbutane** is turning dark, is this normal?

A1: Discoloration can indicate decomposition or side reactions. **1,2-Dibromo-3,3-dimethylbutane** can be sensitive to light and air, which may cause it to degrade over time, releasing bromine and leading to a yellowish or brownish color. Consider the following:

- Purity of Reagents: Ensure the purity of your starting material and solvents.
- Inert Atmosphere: If the reaction is sensitive to oxidation, conduct it under an inert atmosphere (e.g., nitrogen or argon).
- Temperature Control: Exothermic reactions can lead to decomposition. Ensure proper temperature control of your reaction vessel.

Q2: I observe low yield in my substitution reaction with **1,2-Dibromo-3,3-dimethylbutane**. What could be the cause?

A2: Low yields can be attributed to several factors:

- **Steric Hindrance:** The bulky tert-butyl group in **1,2-Dibromo-3,3-dimethylbutane** can sterically hinder the approach of nucleophiles, slowing down the reaction rate. Consider using a stronger nucleophile or more forcing reaction conditions (e.g., higher temperature, longer reaction time), but be mindful of potential side reactions like elimination.
- **Elimination Side Reactions:** The presence of a strong base can promote the elimination of HBr to form an alkene, competing with the desired substitution reaction. Carefully select your base and reaction conditions to favor substitution.
- **Reagent Purity:** Impurities in the **1,2-Dibromo-3,3-dimethylbutane** or other reagents can interfere with the reaction.

Q3: What are the best practices for storing **1,2-Dibromo-3,3-dimethylbutane**?

A3: To ensure the stability and purity of **1,2-Dibromo-3,3-dimethylbutane**, follow these storage guidelines:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[7\]](#)
- Protect from light to prevent degradation.

Q4: How should I properly dispose of waste containing **1,2-Dibromo-3,3-dimethylbutane**?

A4: Waste containing this chemical should be treated as hazardous.

- Collect waste in a suitable, closed container labeled for disposal.[\[6\]](#)
- Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
- Do not let the chemical enter drains or the environment.[\[6\]](#)

Experimental Protocols

Representative Experimental Workflow: Nucleophilic Substitution

This protocol describes a general procedure for a nucleophilic substitution reaction using **1,2-Dibromo-3,3-dimethylbutane** as an alkylating agent.

Objective: To synthesize a new compound via nucleophilic attack on **1,2-Dibromo-3,3-dimethylbutane**.

Materials:

- **1,2-Dibromo-3,3-dimethylbutane**
- Nucleophile (e.g., sodium azide, sodium cyanide)
- Anhydrous polar aprotic solvent (e.g., DMF, DMSO)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

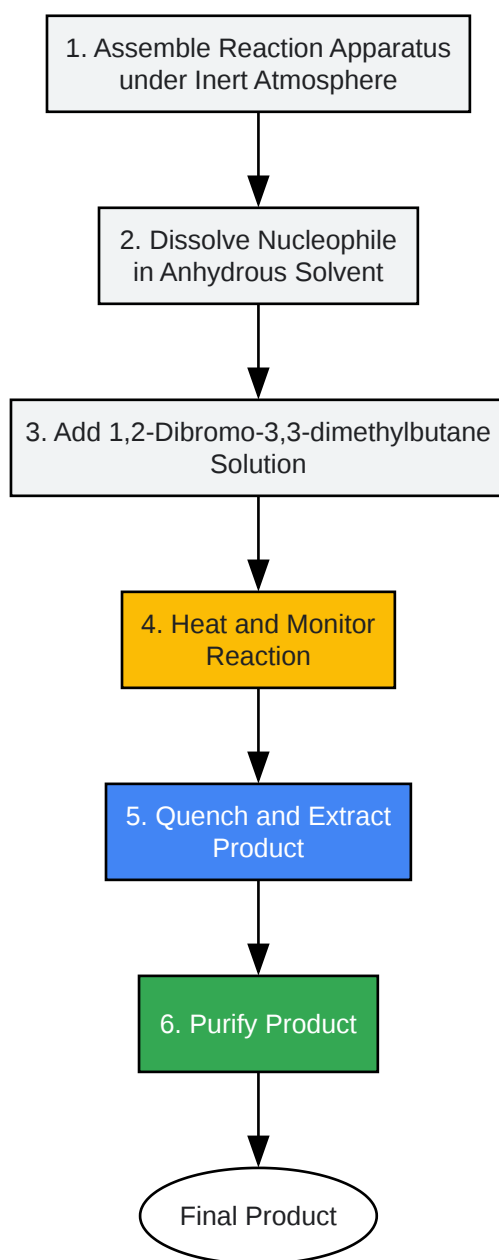
Procedure:

- Set up the reaction apparatus under an inert atmosphere.
- In a round-bottom flask, dissolve the nucleophile in the anhydrous solvent.
- Slowly add a solution of **1,2-Dibromo-3,3-dimethylbutane** in the same solvent to the flask at room temperature with stirring.
- Heat the reaction mixture to the desired temperature and monitor the reaction progress using an appropriate technique (e.g., TLC, GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by adding water or an appropriate aqueous solution.

- Extract the product with a suitable organic solvent.
- Wash the organic layer, dry it over an anhydrous salt (e.g., MgSO_4), and concentrate it under reduced pressure.
- Purify the crude product using techniques such as column chromatography or distillation.

Visualizations

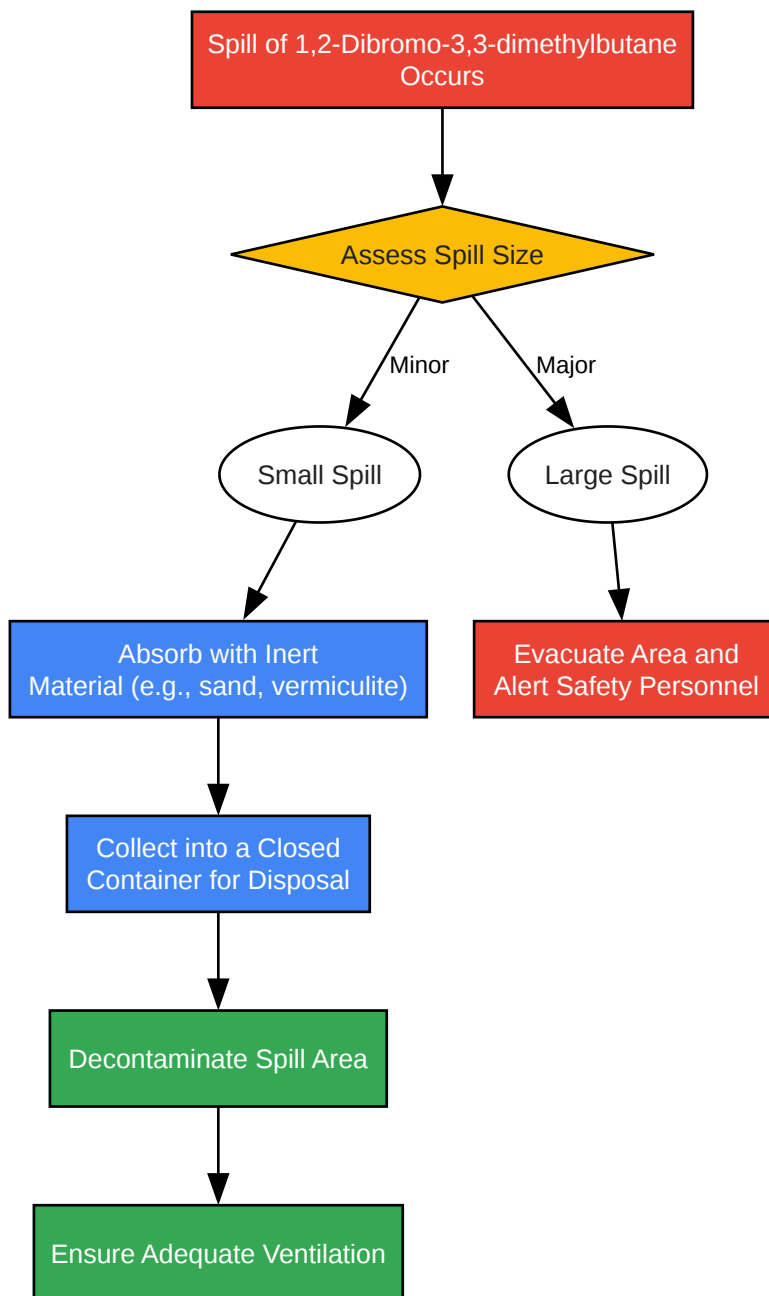
Experimental Workflow Diagram



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Caption: A typical experimental workflow for a nucleophilic substitution reaction.

Spill Response Logic Diagram

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Caption: Decision-making workflow for responding to a chemical spill.

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